

2-Chloro-4-methylbenzonitrile safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 2-Chloro-4-methylbenzonitrile

Cat. No.: B1583916

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An In-Depth Technical Guide to the Safe Handling of 2-Chloro-4-methylbenzonitrile

For the modern researcher, scientist, and drug development professional, a comprehensive understanding of chemical safety is not merely a regulatory hurdle but a cornerstone of scientific integrity and experimental success. This guide provides a detailed examination of the safety profile, handling protocols, and emergency procedures for **2-Chloro-4-methylbenzonitrile** (CAS No. 21423-84-7), a compound whose utility in synthesis is matched by its potential hazards. As a Senior Application Scientist, my objective is to move beyond a simple recitation of data sheet points and instead offer a narrative grounded in causality, ensuring that every procedural recommendation is understood in the context of its underlying chemical and toxicological principles.

Chemical and Toxicological Profile

2-Chloro-4-methylbenzonitrile is a substituted aromatic nitrile, a class of compounds recognized for its reactivity and physiological effects. The nitrile group (-C≡N) is a key functional moiety that can undergo various chemical transformations, but it also presents toxicological concerns, as some nitriles can release cyanide in vivo. While the toxicological properties of this specific compound have not been exhaustively investigated, the available data necessitates a cautious and well-informed approach.[\[1\]](#)

Identification

Identifier	Value	Source
Chemical Name	2-Chloro-4-methylbenzonitrile	
CAS Number	21423-84-7	[2] [3]
Molecular Formula	C ₈ H ₆ CIN	[4]
Molecular Weight	151.6 g/mol	
Synonyms	Not extensively listed	
Physical Form	Off-white crystalline powder / Solid	[2]

GHS Hazard Classification: A Systemic Threat Assessment

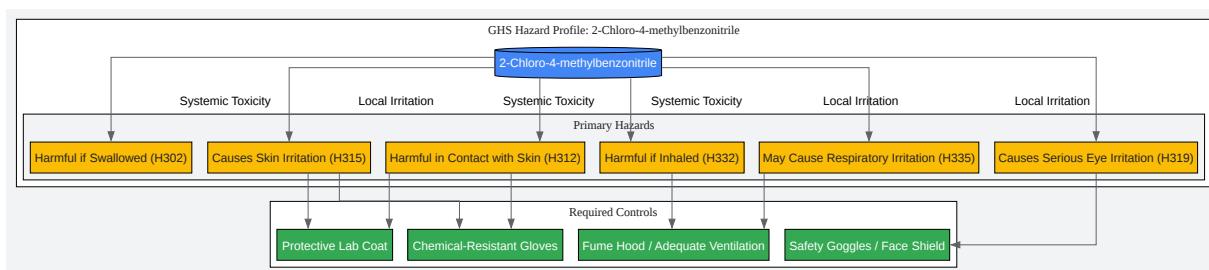
The Globally Harmonized System (GHS) provides a clear and universal language for hazard communication. For **2-Chloro-4-methylbenzonitrile**, the classification points to a multi-faceted risk profile requiring robust control measures.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

This data is synthesized from multiple sources indicating a consensus on the primary hazards.

[\[4\]](#)[\[5\]](#)[\[6\]](#)

The causality behind these classifications is rooted in the compound's chemical nature. Its ability to cause skin and eye irritation is typical for many chlorinated aromatic compounds. The systemic toxicity (oral, dermal, inhalation) underscores the importance of preventing any direct physical contact or aerosol generation, as the compound can be readily absorbed into the body through multiple routes.



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Caption: GHS Hazard Profile and Corresponding Personal Protective Equipment (PPE).

Laboratory Handling and Engineering Controls

The principle of ALARA (As Low As Reasonably Achievable) must govern all interactions with this compound. The primary defense is a combination of engineering controls and meticulous personal protective equipment (PPE) protocols.

Engineering Controls: The First Line of Defense

The "harmful if inhaled" classification (H332) makes the use of a certified chemical fume hood mandatory for all operations that involve handling the solid powder or solutions.^[7] This includes weighing, transferring, and preparing solutions. The causality is simple: a fume hood contains aerosols and dust, preventing them from entering the researcher's breathing zone. Furthermore, facilities must be equipped with readily accessible eyewash stations and safety showers.^{[1][8]} Their proximity is critical for rapid decontamination in the event of an accidental exposure.

Personal Protective Equipment (PPE): A Non-Negotiable Standard

- Eye and Face Protection: Chemical safety goggles are required at a minimum.^[8] Given the "causes serious eye irritation" warning (H319), a face shield should be worn in conjunction with goggles when there is a risk of splashing or dust generation.
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat to prevent skin contact.^{[1][8]} Contaminated clothing must be removed immediately and washed before reuse.^[1] The rationale is to prevent dermal absorption, which is a significant route of exposure for this compound (H312).
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator is necessary.^[9] This should be determined by a formal risk assessment conducted by safety professionals.

Emergency Procedures: A Protocol for Proactive Response

A self-validating safety system requires robust, well-rehearsed emergency protocols. In the event of an exposure or spill, immediate and correct action is critical to mitigating harm.

First-Aid Measures: Immediate Decontamination

The following step-by-step protocols are essential and should be posted in any laboratory where the compound is handled.

Experimental Protocol: Emergency First Aid

- Inhalation:
 - Immediately move the exposed individual to fresh air.[1][10]
 - If breathing is difficult or has stopped, trained personnel should provide artificial respiration or administer oxygen.[1][10]
 - Seek immediate medical attention.[10]
 - Causality: Rapid removal from the contaminated atmosphere is crucial to prevent further absorption and limit respiratory tract irritation.
- Skin Contact:
 - Immediately flush the skin with copious amounts of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[1][11][12]
 - If skin irritation occurs or persists, seek medical attention.[11]
 - Causality: Thorough washing is required to physically remove the chemical from the skin surface, minimizing local irritation and preventing systemic absorption.
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally to ensure complete rinsing.[1][11]
 - Remove contact lenses if present and easy to do so. Continue rinsing.[8]
 - Seek immediate medical attention, preferably from an ophthalmologist.[13]
 - Causality: The "serious eye irritation" classification implies a risk of significant damage. Immediate and prolonged irrigation is the only effective way to remove the chemical and reduce the severity of the injury.
- Ingestion:
 - Rinse the mouth thoroughly with water.[8]

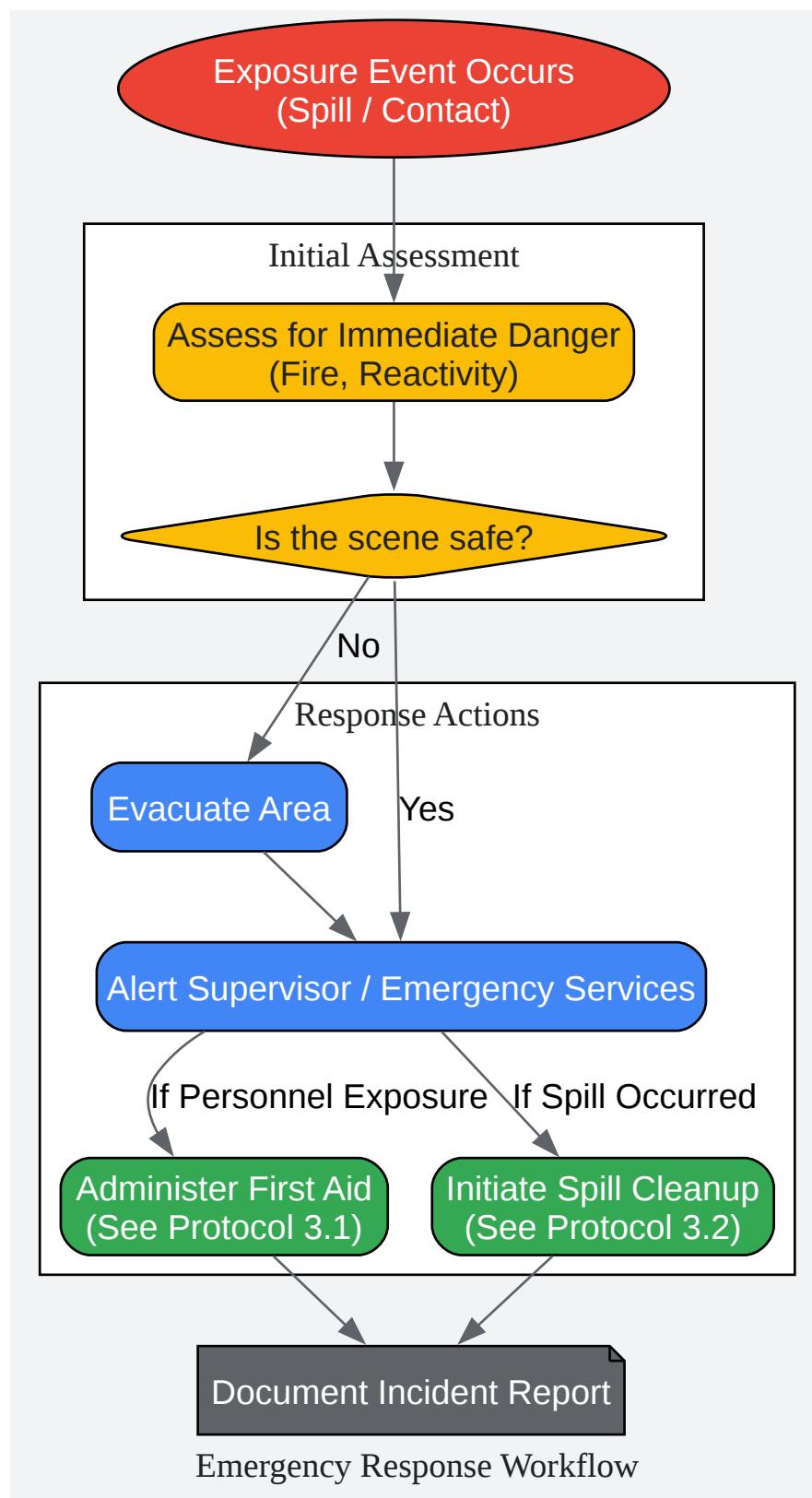
- Do NOT induce vomiting.[1]
- If the person is conscious and alert, give 2-4 cupfuls of water or milk to drink.[1]
- Seek immediate medical attention.[8][10]
- Causality: Inducing vomiting can cause aspiration of the chemical into the lungs, leading to further damage. Dilution with water is a safer initial step while awaiting professional medical care.

Accidental Release Measures

A spill of **2-Chloro-4-methylbenzonitrile** powder presents both an inhalation and a contact hazard.

Experimental Protocol: Spill Cleanup

- Evacuation and Ventilation: Evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated (if safe to do so) and that all ignition sources are removed.[7]
- Personal Protection: Don appropriate PPE, including respiratory protection, chemical-resistant gloves, safety goggles, and a lab coat before attempting cleanup.
- Containment and Cleanup:
 - Gently sweep up the spilled solid material, avoiding the generation of dust.[1]
 - Use a method like wet sweeping or a HEPA-filtered vacuum for cleaning to minimize dust.
 - Place the collected material into a suitable, labeled container for disposal.[1]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the waste material as hazardous waste in accordance with all local, regional, and national regulations.[13]

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